

# Technical Safety Guide: 5-Chloro-3-iodo-2-methylaniline

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## Compound of Interest

Compound Name: 5-Chloro-3-iodo-2-methylaniline

CAS No.: 870606-29-4

Cat. No.: B1592888

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CAS: 870606-29-4 | Formula: C<sub>7</sub>H<sub>7</sub>ClIN | Class: Halogenated Aromatic Amine[1]

## Executive Summary & Compound Significance

**5-Chloro-3-iodo-2-methylaniline** is a high-value pharmacophore scaffold, primarily utilized in the synthesis of tyrosine kinase inhibitors and complex agrochemicals. Its structural utility lies in the C-3 Iodine substituent, which serves as a selective handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) while the C-5 Chlorine remains inert under mild conditions, allowing for orthogonal functionalization.[1]

However, this utility comes with a severe safety profile. As a halogenated aniline, it possesses high lipophilicity, facilitating rapid dermal absorption and blood-brain barrier penetration.[1] The primary physiological threat is Methemoglobinemia, a condition where the heme iron is oxidized from Fe<sup>2+</sup> to Fe<sup>3+</sup>, stripping the blood of its oxygen-carrying capacity.[1]

Target Audience: Medicinal Chemists, Process Safety Engineers, and HSE Officers.[1]

## Physicochemical & Hazard Profile

Property	Specification	Safety Implication
Physical State	Light yellow to grey solid	Dust generation risk; requires anti-static weighing procedures.[1]
Melting Point	> 300°C (Predicted/Salt); Free base often lower	Low melting points in free bases can lead to "creeping" on glassware.[1]
Lipophilicity (LogP)	~2.5 - 3.0 (Estimated)	High potential for dermal absorption and bioaccumulation.[1]
Reactivity	Light & Air Sensitive	Must be stored under Argon/Nitrogen.[1] Oxidation leads to toxic azo/nitroso byproducts.
GHS Signal	DANGER	Acute Tox. 3 (Oral/Dermal/Inhal), STOT-RE 2, Aquatic Acute 1.

## Toxicological Mechanism: The Methemoglobinemia Pathway

The danger of this compound is not just direct tissue damage, but metabolic activation.[1] The liver metabolizes the aniline moiety into an N-hydroxylamine intermediate.[1] This active metabolite enters erythrocytes and initiates a redox cycle that continuously oxidizes hemoglobin.[1]



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Figure 1: Mechanism of Aniline-Induced Methemoglobinemia.[1] The N-hydroxy metabolite acts as a catalytic oxidant.

## Engineering Controls & Personal Protective Equipment (PPE)

Standard laboratory PPE is insufficient for halogenated anilines due to their high permeation rates through thin nitrile.[1]

### 3.1 Barrier Protection Strategy

- Gloves:
  - Standard Handling (<10 mg): Double-gloved Nitrile (min 5 mil outer, 4 mil inner). Change immediately upon splash.
  - Scale-Up (>100 mg) or Solvents: Silver Shield (Laminate) or Viton/Butyl gloves are mandatory.[1] Halogenated solvents (DCM, Chloroform) used in synthesis act as carriers, dragging the aniline through nitrile gloves in seconds.[1]
- Respiratory:
  - Work must be performed in a certified Chemical Fume Hood (Face velocity: 80–100 fpm). [1]
  - If working with powders outside a hood (weighing enclosure), use a P100/OV (Organic Vapor) respirator.[1]
- Clothing: Tyvek sleeves or a disposable lab coat over the standard cotton coat prevents cuff contamination, a common exposure route.[1]

## Operational Handling Protocol

### Phase A: Receipt & Storage

- Inspection: Upon receipt, inspect the septum/seal for integrity.[1] If the solid has turned dark brown/black, significant oxidation has occurred.[1]
- Environment: Store at 2–8°C under an inert atmosphere (Argon preferred over Nitrogen due to density).

- Segregation: Store away from oxidizers (nitrates, peroxides) and acids to prevent exothermic decomposition.

## Phase B: Weighing & Dispensing (The Critical Step)

Static charge on the solid can cause "fly-away" particles.[1]

- Setup: Place an anti-static gun or ionizer bar inside the weighing hood.[1]
- Containment: Use a tared vial with a septum cap. Do not weigh on open paper.[1]
- Technique:
  - Open the stock bottle only inside the hood.[1]
  - Transfer solid to the tared vial.
  - Cap immediately.[1][2][3]
  - Wipe the exterior of the vial with a Kimwipe dampened in methanol (dispose of Kimwipe as hazardous waste).[1]

## Phase C: Reaction Safety

- Cross-Coupling: When using Pd-catalysts, ensure the reaction vessel is effectively vented to a scrubber if volatile byproducts are generated.[1]
- Quenching: Avoid acidic quenches if possible, or perform them slowly/cold. Acidifying anilines generates heat and increases the solubility of the salt form in water, complicating extraction.[1]

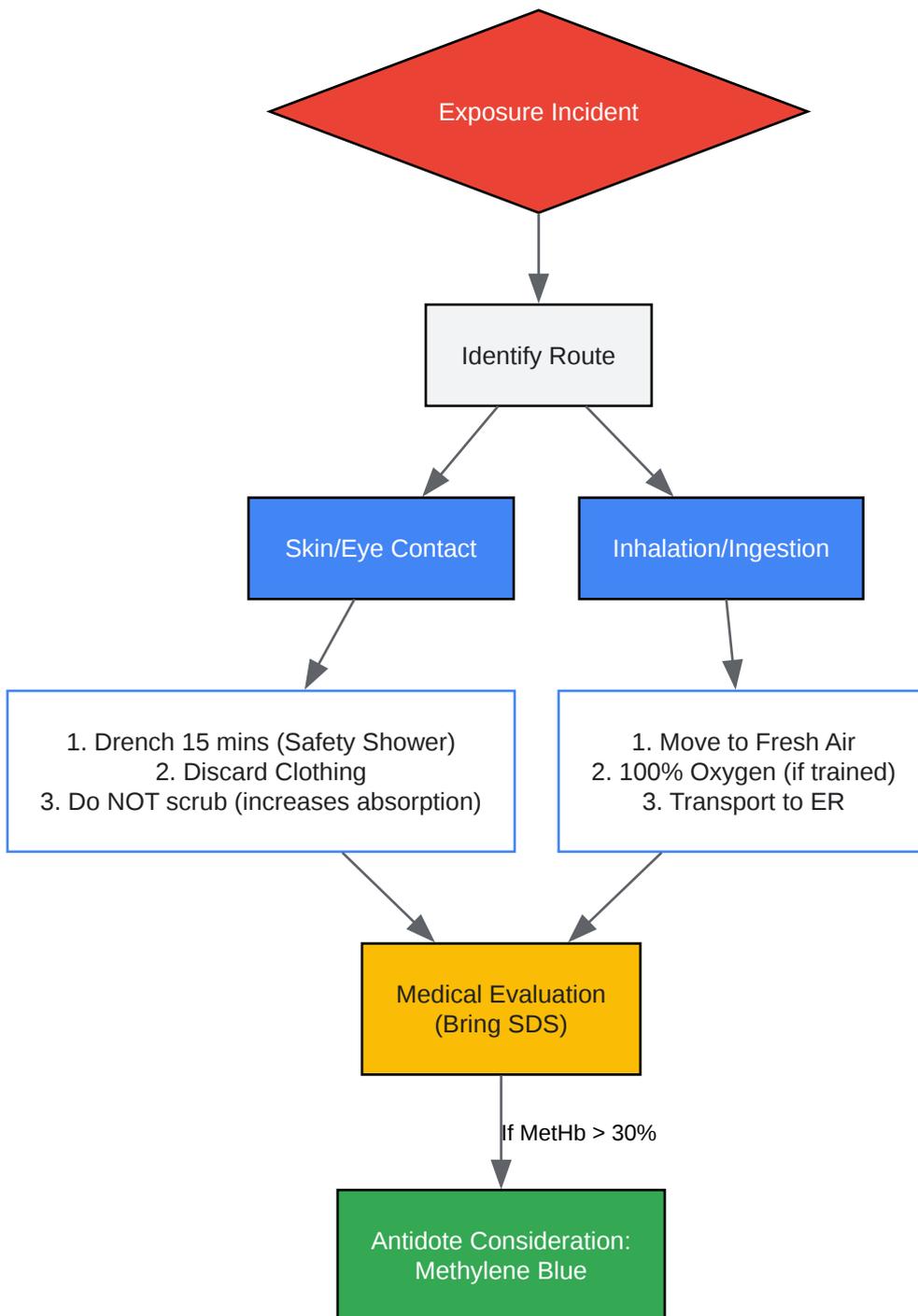
## Phase D: Waste Disposal

- Segregation: Do NOT mix with general organic solvents if possible.[1] Label clearly as "Toxic - Halogenated Amine." [1]
- Decontamination: Glassware should be rinsed with dilute HCl (to protonate the amine, reducing volatility) followed by Acetone before leaving the hood.[1]

## Emergency Response & First Aid

Critical Note: Cyanosis (blue skin/lips) is a late sign of exposure. Do not wait for symptoms.

### Exposure Response Decision Tree



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Figure 2: Immediate response protocol for halogenated aniline exposure.[1]

Medical Alert: Ensure the treating physician is aware of the potential for Methemoglobinemia.[1]

Standard pulse oximetry is often inaccurate in the presence of MetHb; a Co-oximeter is required for accurate diagnosis.[1]

## References

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